

Dealing with beam instability during BM30 experiments

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: BM30
Cat. No.: B15569682

[Get Quote](#)

BM30 Technical Support Center: Beam Instability

Welcome to the troubleshooting guide for the **BM30** (FAME) beamline. This resource is designed to help researchers, scientists, and drug development professionals identify and resolve common issues related to beam instability during their X-ray Absorption Spectroscopy (XAS) experiments.

Frequently Asked Questions (FAQs)

Q1: My EXAFS/XANES data is very noisy. What are the common causes of high noise levels?

High noise levels in XAS data can originate from several sources, broadly categorized as statistical noise (photon counting noise) and systematic noise.^[1] While statistical noise is inherent to the photon counting process, systematic noise often points to issues with the experimental setup or beam stability.

Common causes of excessive noise include:

- **Beam Position Instability:** Fluctuations in the stored beam orbit or vibrations in optical components can cause the X-ray beam to move on the sample or detectors.[2] This is a primary contributor to noise.
- **Harmonics:** The presence of higher-energy X-rays (harmonics) in the beam that are not perfectly filtered can introduce noise and distort signal amplitudes.[1] The I0 and I1 detectors may have different sensitivities to these harmonics, leading to imperfect normalization.[1]
- **Improper Alignment:** If the beam is partially clipped by an aperture, slit, or even a window on the sample holder, small movements in the beam's position can translate into large intensity fluctuations.[1]
- **Detector Issues:** Non-linearity in detector response, incorrect offset settings, or electronic noise can all contribute to poor data quality.[1] It is good practice to check detector offsets regularly as they can drift.[1]
- **Sample Inhomogeneity:** If the sample is not uniform, any beam movement will cause the beam to probe different compositions, leading to variations in the measured absorption.[3]

Q2: I am observing sharp, non-reproducible "glitches" in my absorption spectra. What is causing them?

Glitches are sharp, intense features in the spectrum that are not related to the sample's absorption properties. The most common cause is Bragg diffraction from the monochromator crystals.

While the monochromator is designed to select a specific energy, at certain angles, other crystallographic planes can also satisfy the Bragg condition for a different energy, causing a sudden drop or spike in intensity. Improper alignment, where the beam clips an optical element or aperture, is also a primary cause of glitches in experimental data.[1]

Troubleshooting Steps:

- **Slightly rotate the sample:** If the glitch is due to diffraction from a single-crystal sample, a small rotation (a fraction of a degree) can often move the diffraction peak out of the detector's path.

- **Check Beamline Alignment:** Consult with the beamline scientist to ensure the slits and apertures are correctly positioned and not clipping the beam.
- **Monochromator Detuning:** A slight "detuning" of the second monochromator crystal can be used to suppress harmonics, which can sometimes contribute to glitch-like artifacts.[4]

Q3: The overall intensity of my signal is drifting or fluctuating slowly over the course of a long experiment. What should I check?

Slow drifts in beam intensity are often related to thermal effects or long-term instability in the synchrotron source itself.[5]

Potential Causes & Solutions:

- **Thermal Instability of Optics:** Beamline components like mirrors and monochromator crystals heat up under the X-ray beam.[5] If they have not reached thermal equilibrium, their properties can change, causing the beam position or intensity to drift.[2]
 - **Solution:** Allow sufficient time for the beamline optics to warm up and stabilize before beginning critical measurements. "Top-up" operation mode at synchrotrons is designed to maintain a constant beam current, which significantly helps in stabilizing the thermal load on optical components.[5]
- **Storage Ring Current Decay:** While synchrotrons like the ESRF use top-up injection to keep the electron beam current nearly constant, minor variations can still occur.[5] The I0 ion chamber is designed to normalize for these fluctuations, but if the normalization is imperfect, a drift may be observed.
- **Ground Settlement:** On very long time scales (hours to days), minor ground settlement can affect the alignment of the accelerator and beamline components.[5] Modern synchrotrons have feedback systems to compensate for this.[5][6]

To diagnose the source, it is helpful to monitor the readings from the beam position monitors (BPMs) and the I0 detector over time.


Table 1: Common Sources of Synchrotron Beam Disturbance and Their Timescales

This table summarizes various disturbances that can affect beam stability, based on general synchrotron operation principles.^{[5][7]}

| Disturbance Source | Approximate Timescale | Potential Impact on Beam |
|-------------------------------------|-----------------------------|--|
| Ground Settlement | Days to Years | Changes in beam alignment relative to beamline. |
| Thermal Effects (Optics, Magnets) | Minutes to Hours | Slow drift in beam position and angle. ^{[2][5]} |
| Power Supply Ripple/Noise | Milliseconds to Seconds | AC beam motion (vibrations). |
| Mechanical Vibrations (Pumps, etc.) | 0.1 - 200 Hz | AC beam motion, jitter. ^[5] |
| Insertion Device Changes | Seconds | Small, correctable shifts in beam orbit. ^[7] |
| Impedances / Wakefields | Nanoseconds to Microseconds | Collective beam instabilities. ^[7] |

Troubleshooting Workflows & Protocols

A systematic approach is crucial for efficiently diagnosing the cause of beam instability. The following workflow provides a general guide.



[Click to download full resolution via product page](#)

Caption: General troubleshooting workflow for beam instability issues.

Experimental Protocol 1: Beamline Stability Check

This protocol should be performed if you suspect drifts or fluctuations originating from the beamline optics.

Objective: To verify the stability of key optical components on **BM30**.

Methodology:

- Record Initial State: Note the current time, storage ring current, and the readings from the I0 and I1 ion chambers.
- Check Monochromator Temperature: The first crystal of the Si[8] monochromator is liquid nitrogen cooled. Verify that its temperature is stable at its setpoint (-165°C). Fluctuations here can cause energy drifts.
- Monitor Mirror Positions: **BM30** uses two mirrors (M1 and M2) for collimation, focusing, and harmonic rejection. Check the beamline control software to ensure that the mirror positions and curvatures are stable and not oscillating.
- Check Slit Positions: Verify that the beam-defining slits are not moving. Unintended movement can clip the beam and introduce significant noise.
- Perform a "No Sample" Scan: Remove the sample from the beam path and perform a short energy scan. The ratio of I1/I0 should be smooth and free of major fluctuations. This helps isolate issues with detectors from sample-induced problems.
- Repeat Measurements: After a period of 30-60 minutes, repeat steps 1-3 to check for any significant drift.
- Consult Beamline Staff: If you observe any unexplained drifts or fluctuations in these parameters, report your findings to the beamline scientist.

Experimental Protocol 2: Harmonic Rejection Tuning

This procedure is used to minimize the contribution of higher-energy harmonics from the monochromator, which is a common source of systematic noise.^[1]


Objective: To optimize the signal-to-noise ratio by suppressing harmonic contamination.

Methodology:

- Position at a Flat Region: Set the monochromator to an energy above the absorption edge in a region where the EXAFS signal is relatively flat.
- Monitor I0 Intensity: Observe the reading from the I0 detector.
- "Detune" the Monochromator: Using the beamline control software, slightly adjust the angle of the second monochromator crystal relative to the first. This is often called "rocking the crystal."
- Find the Peak: You will observe the I0 intensity rise to a maximum (the "fully tuned" position) and then fall off.
- Set the Detuned Position: For optimal harmonic rejection, the monochromator should be set to a position where the intensity is reduced to 50-70% of its peak value on one side of the rocking curve.[4] This preferentially removes the higher-energy harmonics, which have a narrower rocking curve, while retaining a majority of the fundamental energy flux.
- Verify Spectrum Quality: Re-measure a portion of your spectrum to confirm that the noise level has improved and that no new artifacts have been introduced.

Understanding Common Data Quality Issues: The "HALO" Principle

Many common sources of noise and distortion in XAS data can be summarized by the mnemonic HALO: Harmonics, Alignment, Linearity, and Offsets.[1] Addressing these four areas can solve a majority of beam-related experimental problems.



[Click to download full resolution via product page](#)

Caption: The HALO mnemonic for troubleshooting XAS data quality.[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. gbxafs.iit.edu [gbxafs.iit.edu]
- 2. pubs.aip.org [pubs.aip.org]
- 3. Using XAS to monitor radiation damage in real time and post-analysis, and investigation of systematic errors of fluorescence XAS for Cu-bound amyloid- β - PMC [pmc.ncbi.nlm.nih.gov]
- 4. millenia.cars.aps.anl.gov [millenia.cars.aps.anl.gov]
- 5. epaper.kek.jp [epaper.kek.jp]

- [6. proceedings.jacow.org](https://proceedings.jacow.org) [proceedings.jacow.org]
- [7. researchgate.net](https://researchgate.net) [researchgate.net]
- [8. esrf.fr](https://esrf.fr) [esrf.fr]
- To cite this document: BenchChem. [Dealing with beam instability during BM30 experiments]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15569682/docs#dealing-with-beam-instability-during-bm30-experiments>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

